

4-Chloro-N-Hydroxybenzenecarboximidoyl Chloride: Proper Disposal & Handling Guide

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Compound of Interest

| | |
|----------------|---|
| Compound Name: | 4-chloro-N-hydroxybenzenecarboximidoyl chloride |
| CAS No.: | 74903-80-3 |
| Cat. No.: | B7766950 |

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Chemical Identity & Hazard Characterization

Before initiating any disposal procedure, verify the substance identity and understand the specific reactivity risks that distinguish it from standard organic chlorides.

| Property | Data |
|---------------------|--|
| Chemical Name | 4-chloro-N-hydroxybenzenecarboximidoyl chloride |
| Synonyms | 4-Chlorobenzohydroximoyl chloride; -Chlorobenzohydroxamic acid chloride |
| CAS Number | 28123-63-9 |
| Molecular Formula | C H Cl NO |
| Primary Hazards | Corrosive (Skin/Eye), Acute Toxicity, Respiratory Irritant |
| Reactivity Hazard | Base-Sensitive: Reacts with bases (NaOH, KOH, amines) to form 4-chlorobenzonitrile oxide, an unstable species that may polymerize violently or dimerize exothermically to furoxans. [1] [2] [3] |
| RCRA Classification | Not explicitly P/U-listed. Classify by characteristic: D002 (Corrosivity) and potentially D003 (Reactivity) depending on purity/quantity. |

Critical Safety Directives (Read Before Handling)

- DO NOT dispose of down the drain. This compound is toxic to aquatic life and corrosive to plumbing.
- DO NOT attempt to "neutralize" this waste with strong bases (e.g., 10% NaOH) in a closed vessel. The elimination of HCl generates a nitrile oxide intermediate which can lead to thermal runaway.

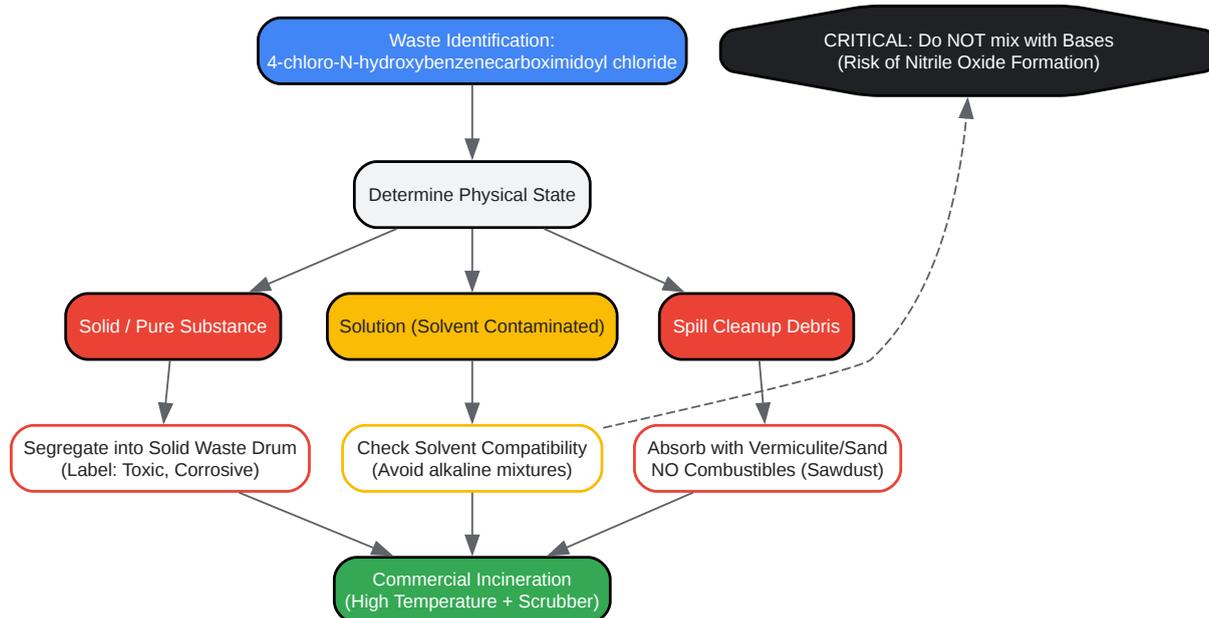
- DO NOT autoclave. Hydroximoyl chlorides are thermally labile; autoclaving may cause decomposition or explosion.

Personal Protective Equipment (PPE) Requirements

- Respiratory: NIOSH-approved full-face respirator with multi-purpose combination (US) or ABEK (EU) cartridges if working outside a fume hood.
- Skin: Nitrile rubber gloves (minimum 0.11 mm thickness) double-gloved. For spill cleanup, use Silver Shield®/4H® laminate gloves.
- Eye: Tightly fitting safety goggles (Face shield recommended if pouring liquids).
- Body: Chemical-resistant lab coat or Tyvek® suit.

Disposal Decision Matrix

The following workflow dictates the operational path based on the physical state and quantity of the waste.



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Figure 1: Operational decision tree for waste segregation and disposal routing.

Step-by-Step Disposal Protocols

Scenario A: Solid Waste (Pure Substance or Old Stock)

- Primary Method: Lab Pack for Incineration.
- Container Selection: Use a high-density polyethylene (HDPE) or glass container with a Teflon-lined screw cap. Avoid metal containers due to potential corrosion from hydrolysis-derived HCl.
- Labeling: Affix a hazardous waste label.
 - Constituents: "4-chloro-N-hydroxybenzenecarboximidoyl chloride".[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

- Hazards: Corrosive, Toxic.[3]
- Secondary Containment: Place the primary container inside a sealable plastic bag or overpack drum to prevent leakage during transport.
- Disposal: Hand over to EHS (Environmental Health & Safety) for transport to a TSDF (Treatment, Storage, and Disposal Facility) for incineration.

Scenario B: Liquid Waste (Reaction Mixtures)

- Compatibility Check: Ensure the waste stream does not contain oxidizing agents (e.g., nitric acid) or strong bases (e.g., sodium methoxide, amines).
- Segregation:
 - Collect in a "Halogenated Organic Solvents" waste carboy.
 - If the solution is acidic (due to HCl evolution), do not neutralize with carbonate/bicarbonate in a sealed container (pressure buildup). Vent the container properly.
 - Stabilization: If the material is suspected to be reactive, it may be diluted with a non-reactive solvent (e.g., dichloromethane or toluene) to reduce thermal density before packing.

Scenario C: Spill Cleanup Protocol

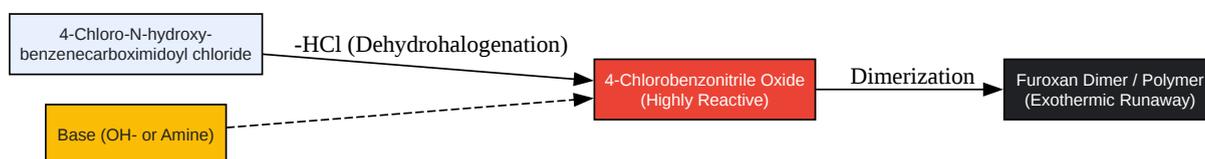
- Evacuate & Ventilate: Clear the immediate area. If the spill is large (>100 mL) or outside a fume hood, evacuate the lab.
- PPE Up: Don nitrile gloves (double layer), goggles, and lab coat.
- Containment: Dike the spill using vermiculite, dry sand, or chemically inert absorbent pads.
 - Prohibited: Do not use sawdust, paper towels, or organic rags (reaction with evolved HCl or oxidant properties may cause fire).
- Collection: Scoop the absorbed material into a wide-mouth HDPE jar.

- Decontamination: Wipe the surface with a solvent (e.g., acetone) followed by a mild detergent and water. Collect all wipes as hazardous waste.

Scientific Rationale: The Reactivity Hazard

Why is standard neutralization dangerous? Hydroximoyl chlorides are the direct precursors to nitrile oxides. Upon treatment with base, they undergo dehydrohalogenation.

The resulting 4-chlorobenzonitrile oxide is unstable in the solid state or high concentrations. It will rapidly dimerize to form a furoxan derivative or polymerize. This reaction is exothermic and can lead to a runaway event in a waste container.



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Figure 2: Reaction pathway demonstrating the risk of base contact.

Regulatory Compliance (US & EU)

- USA (EPA/RCRA):
 - Waste must be determined hazardous by characteristic (Corrosivity D002, Reactivity D003).
 - Compliance requires disposal at a permitted incinerator (40 CFR 264, Subpart O).
- EU (EWC Codes):
 - Classify under 16 05 06* (laboratory chemicals, consisting of or containing hazardous substances, including mixtures of laboratory chemicals).
- Transport (DOT/IATA):

- Likely classification: UN 3265 (Corrosive liquid, acidic, organic, n.o.s.) or UN 2923 (Corrosive solid, toxic, n.o.s.). Always check the specific SDS for the exact transport classification.

References

- National Center for Biotechnology Information (NCBI). (2025). PubChem Compound Summary for CID 2755543, **4-chloro-N-hydroxybenzenecarboximidoyl chloride**. PubChem.[2] [[Link](#)]
- United Nations Office on Drugs and Crime (UNODC). (2011). Guidelines for the Safe Handling and Disposal of Chemicals Used in the Illicit Manufacture of Drugs. (General guidance on halogenated organic disposal). [[Link](#)]

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Sources

- 1. 4-Chlorobenzal chloride | C7H5Cl3 | CID 84110 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-Fluoro-N-hydroxybenzimidoyl chloride | C7H5ClFNO | CID 5706360 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. fishersci.com [fishersci.com]
- 4. 4-CHLORO-N-HYDROXYBENZIMIDOYL CHLORIDE | CAS#:28123-63-9 | Chemsrce [chemsrc.com]
- 5. N-Hydroxybenzenecarboximidoyl chloride CAS#: 698-16-8 [amp.chemicalbook.com]
- 6. 4-CHLORO-N-HYDROXYBENZENECARBOXIMIDOYL CHLORIDE AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 7. PubChemLite - 4-chloro-n-hydroxybenzene-1-carboximidoyl chloride (C7H5Cl2NO) [pubchemlite.lcsb.uni.lu]
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